

Indexing Overview of MBIMPH and Other Publishers

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Compound of Interest

Compound Name: *Mbimph*

Cat. No.: B16073108

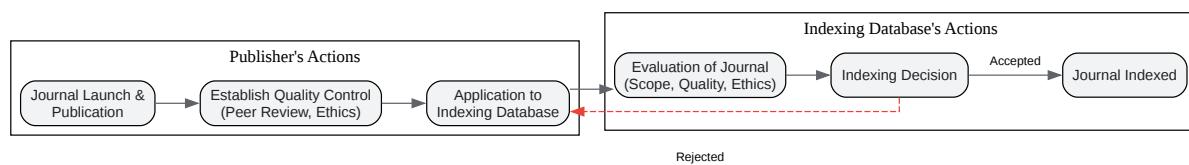
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The indexing of a journal in reputable databases is a key indicator of its quality and visibility within the scientific community. Below is a comparison of the indexing services for **MBIMPH** and three other major publishers: MDPI, Hindawi, and BioMed Central (BMC).

Publisher	Key Indexing Databases
MBIMPH	Web of Science, NAAS, EBSCO, Publons, National Library of Medicine (NLM) Catalog. [1] [2]
MDPI	Scopus, Web of Science, PubMed, MEDLINE, Directory of Open Access Journals (DOAJ). [3] [4] [5] [6] [7]
Hindawi	Web of Science, Scopus, PubMed, INSPEC, Mathematical Reviews, Chemical Abstracts. [8] [9] [10] [11] [12]
BioMed Central (BMC)	PubMed, Scopus, Web of Science, and various specialized biomedical databases. [13] [14] [15]

The Journal Indexing Workflow

The process of a journal being accepted into an indexing database involves a rigorous evaluation. The following diagram illustrates a generalized workflow for this process.



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Caption: A simplified workflow illustrating the stages of journal submission to and evaluation by an indexing database.

Methodologies for Verifying Journal Indexing

To ensure the accuracy of a journal's indexing claims, researchers can employ the following methods:

- Direct Database Search: The most reliable method is to search for the journal directly on the indexer's website (e.g., searching the journal title in the Web of Science Master Journal List or on Scopus).
- Publisher's Website: Reputable publishers typically maintain a dedicated "Indexing" or "Abstracting and Indexing" page for each of their journals. For instance, **MBIMPH** lists its indexing partners on its website.[\[1\]](#)[\[16\]](#)
- Journal's NLM ID: For biomedical journals, the presence of a National Library of Medicine (NLM) ID indicates its inclusion in the NLM catalog, which is a prerequisite for indexing in MEDLINE. The Uttar Pradesh Journal of Zoology has an NLM ID of 9879974.[\[2\]](#)

By utilizing these verification methods, researchers can confidently ascertain the indexing status of a journal, which is a crucial step in selecting a suitable publication venue for their work.

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